BAY-8400: A Selective DNA-PK Inhibitor for Advancing Cancer Therapy

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Compound of Interest

Compound Name:	*BAY-8400*
Cat. No.:	*B15607144*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

The DNA Damage Response (DDR) is a complex network of signaling pathways that cells activate to detect and repair DNA lesions, thereby maintaining genomic integrity. A key player in the DDR is the DNA-dependent protein kinase (DNA-PK), a serine/threonine protein kinase that is central to the Non-Homologous End Joining (NHEJ) pathway, the primary mechanism for repairing DNA double-strand breaks (DSBs) in human cells.[1][2][3] In many cancers, the upregulation of DNA-PK contributes to resistance to DNA-damaging therapies such as radiotherapy and certain chemotherapies.[1] Consequently, the inhibition of DNA-PK has emerged as a promising therapeutic strategy to sensitize cancer cells to these treatments.[1]

BAY-8400 is a novel, potent, and selective small molecule inhibitor of DNA-PK that has demonstrated significant potential in preclinical studies.[1][4] Developed by Bayer, this orally active compound has been shown to synergistically enhance the efficacy of targeted alpha therapies, a form of radiotherapy.[1][4][5] This technical guide provides a comprehensive

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overview of **BAY-8400**, including its biochemical and cellular activities, selectivity profile, pharmacokinetic properties, and detailed methodologies for key experimental assays.

Data Presentation

Biochemical and Cellular Activity of BAY-8400

Parameter	Assay	Cell Line	IC50 (nM)	Reference
DNA-PK Inhibition	Biochemical (TR-FRET)	-	81	[1][6][7][8]
γH2AX Inhibition	Cellular	HT-144 (ATM-negative)	69	[1][4]
Antiproliferative Activity	Cellular	HT-29	2540	[1]
Antiproliferative Activity (+ Bleomycin)	Cellular	HT-29	358	[1]

Selectivity Profile of BAY-8400

Kinase	Biochemical IC50 (nM)	Cellular IC50 (nM)	Selectivity vs. DNA-PK (Biochemical)	Reference
DNA-PK	81	69 (γH2AX)	1x	[1][6]
PI3Kβ	117	>1000 (pAKT Ser473)	1.4x	[1][6]
ATR	394	>2300 (pCHK1 Ser345)	4.9x	[1][6]
mTOR	1910	-	23.6x	[1][6]
ATM	19300	-	>238x	[1][6]

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In Vitro and In Vivo Pharmacokinetic Properties of BAY-8400

Parameter	Species	Value	Units	Reference
Blood Clearance (IV)	Rat	2.2	L/h/kg	[1][4]
Blood Clearance (IV)	Mouse	8.1	L/h/kg	[1][4]
Volume of Distribution (IV)	Rat	1.8	L/kg	[1][4]
Volume of Distribution (IV)	Mouse	3.7	L/kg	[1][4]
Half-life (IV)	Rat	0.84	h	[1][4]
Half-life (IV)	Mouse	0.68	h	[1][4]
Oral Bioavailability	Rat	22	%	[1][4]
Oral Half-life	Rat	4	h	[1][4]
Plasma Protein Binding (fu)	Mouse	49	%	[1][4]
Aqueous Solubility (pH 6.5)	-	99	mg/L	[1][4]
Caco-2 Permeability (Papp A-B)	-	305	nm/s	[1][4]
Caco-2 Efflux Ratio	-	0.7	-	[1][4]

In Vivo Efficacy of BAY-8400 in Combination with PSMA-TTC BAY 2315497

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Treatment Group	Dosing Regimen	T/Carea	Reference
Vehicle Control	Daily oral gavage	-	[1]
Isotype Control-TTC	Single IV injection (150 kBq/kg)	0.79	[1]
BAY-8400 Monotherapy	Daily oral gavage (150 mg/kg)	0.76	[1]
PSMA-TTC BAY 2315497 Monotherapy	Single IV injection (150 kBq/kg)	0.38	[1]
BAY-8400 + PSMA-TTC BAY 2315497	Daily oral gavage (150 mg/kg) + Single IV injection (150 kBq/kg)	0.22	[1]

Experimental Protocols

Biochemical DNA-PK Kinase Assay (TR-FRET)

This protocol is adapted from standard time-resolved fluorescence resonance energy transfer (TR-FRET) kinase assays.[9][10][11][12][13]

Materials:

- Recombinant human DNA-PK enzyme
- DNA-PK substrate peptide (e.g., a p53-derived peptide)
- ATP
- **BAY-8400**
- Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35, 1 mM DTT)
- Europium-labeled anti-phospho-substrate antibody (Donor)
- Allophycocyanin (APC)-labeled streptavidin (Acceptor)

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- 384-well low-volume microplates
- TR-FRET plate reader

Procedure:

- Prepare serial dilutions of **BAY-8400** in DMSO and then dilute in Assay Buffer.
- Add 2.5 µL of the diluted **BAY-8400** or vehicle control (DMSO) to the wells of a 384-well plate.
- Add 2.5 µL of DNA-PK enzyme solution to each well.
- Initiate the kinase reaction by adding 5 µL of a solution containing the substrate peptide and ATP (at a concentration close to the Km for ATP) to each well.
- Incubate the plate at room temperature for 60 minutes.
- Stop the reaction by adding 5 µL of a stop solution containing EDTA.
- Add 5 µL of the detection mix containing the Europium-labeled antibody and APC-labeled streptavidin.
- Incubate the plate at room temperature for 60 minutes, protected from light.
- Measure the TR-FRET signal on a compatible plate reader (excitation at ~340 nm, emission at ~615 nm and ~665 nm).
- Calculate the ratio of the acceptor and donor emission signals and plot the results against the inhibitor concentration to determine the IC50 value using a four-parameter logistic fit.

Cellular γH2AX Assay for DNA Damage

This protocol is a generalized procedure for measuring the phosphorylation of H2AX at Ser139 (γH2AX), a marker of DNA double-strand breaks.[14][15][16][17][18]

Materials:

- HT-144 (ATM-negative) or other suitable cancer cell line

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- **BAY-8400**
- Ionizing radiation source (e.g., X-ray irradiator) or a radiomimetic agent (e.g., bleomycin)
- Cell culture medium and supplements
- Phosphate-buffered saline (PBS)
- Fixation buffer (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.25% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% BSA in PBS)
- Primary antibody: anti-phospho-Histone H2AX (Ser139) antibody
- Secondary antibody: fluorescently labeled anti-species IgG
- DAPI for nuclear counterstaining
- Fluorescence microscope or high-content imaging system

Procedure:

- Seed cells in 96-well imaging plates and allow them to adhere overnight.
- Pre-treat the cells with a serial dilution of **BAY-8400** for 1-2 hours.
- Induce DNA damage by exposing the cells to a defined dose of ionizing radiation (e.g., 2-10 Gy) or by adding a DNA-damaging agent.
- Incubate the cells for a specified time post-damage (e.g., 30-60 minutes) to allow for H2AX phosphorylation.
- Wash the cells with PBS and fix with fixation buffer for 15 minutes at room temperature.
- Wash with PBS and permeabilize with permeabilization buffer for 10 minutes.
- Wash with PBS and block with blocking buffer for 1 hour.

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- Incubate with the primary anti-γH2AX antibody overnight at 4°C.
- Wash with PBS and incubate with the fluorescently labeled secondary antibody for 1 hour at room temperature, protected from light.
- Wash with PBS and counterstain the nuclei with DAPI.
- Acquire images using a fluorescence microscope or a high-content imaging system.
- Quantify the number and intensity of γH2AX foci per nucleus using automated image analysis software.
- Plot the γH2AX signal against the inhibitor concentration to determine the IC50 value.

Cellular pAKT (Ser473) Western Blot for PI3K/mTOR Pathway Inhibition

This protocol describes the detection of phosphorylated AKT at Ser473, a downstream marker of PI3K and mTORC2 activity.[19][20][21][22][23]

Materials:

- MCF-7 or other suitable cancer cell line
- **BAY-8400**
- Lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors
- Protein assay kit (e.g., BCA)
- SDS-PAGE gels and running buffer
- PVDF or nitrocellulose membranes
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)

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- Primary antibodies: anti-pAKT (Ser473), anti-total AKT, and a loading control (e.g., anti-β-actin)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Chemiluminescence imaging system

Procedure:

- Plate cells and grow to 70-80% confluency.
- Treat cells with various concentrations of **BAY-8400** for a specified duration (e.g., 2 hours).
- Wash cells with ice-cold PBS and lyse with ice-cold lysis buffer.
- Scrape the cells, collect the lysate, and clarify by centrifugation.
- Determine the protein concentration of the supernatant using a BCA assay.
- Denature equal amounts of protein from each sample by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary anti-pAKT (Ser473) antibody overnight at 4°C.
- Wash the membrane with TBST and incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane and detect the signal using a chemiluminescent substrate and an imaging system.
- To confirm equal protein loading, the membrane can be stripped and re-probed for total AKT and a loading control like β-actin.

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- Densitometry analysis can be performed to quantify the band intensities and determine the IC50 for pAKT inhibition.

In Vivo LNCaP Xenograft Efficacy Study

This protocol outlines the in vivo evaluation of **BAY-8400** in combination with a targeted radionuclide therapy in a prostate cancer xenograft model.[1][24][25][26][27]

Materials:

- Male immunodeficient mice (e.g., SCID or nu/nu)
- LNCaP human prostate cancer cells
- Matrigel
- **BAY-8400** formulation for oral gavage (e.g., in PEG/EtOH)
- PSMA-TTC BAY 2315497
- Vehicle and isotype controls
- Calipers for tumor measurement
- Animal housing and monitoring equipment in accordance with institutional guidelines

Procedure:

- Subcutaneously implant LNCaP cells mixed with Matrigel into the flank of the mice.
- Monitor tumor growth regularly using calipers.
- When tumors reach a predetermined size (e.g., 100-200 mm^3), randomize the animals into treatment groups (n=9 per group in the cited study).
- Treatment Groups:
  - Vehicle Control: Daily oral gavage.

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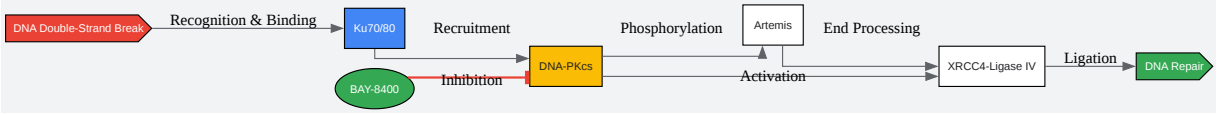
- Isotype Control-TTC: Single intravenous injection on day 0.
- **BAY-8400** Monotherapy: Daily oral gavage.
- PSMA-TTC BAY 2315497 Monotherapy: Single intravenous injection on day 0.
- Combination Therapy: Single intravenous injection of PSMA-TTC BAY 2315497 on day 0, followed by daily oral gavage of **BAY-8400**.

- Measure tumor volume and body weight 2-3 times per week.
- Monitor the animals for any signs of toxicity.
- At the end of the study (e.g., due to tumor size limits or a predefined time point), euthanize the animals and collect tumors for pharmacodynamic analysis if required.
- Calculate the tumor growth inhibition for each treatment group, for example, by comparing the area under the tumor growth curve (T/Carea).

Mandatory Visualizations



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Caption: Non-Homologous End Joining (NHEJ) pathway and the inhibitory action of **BAY-8400**.

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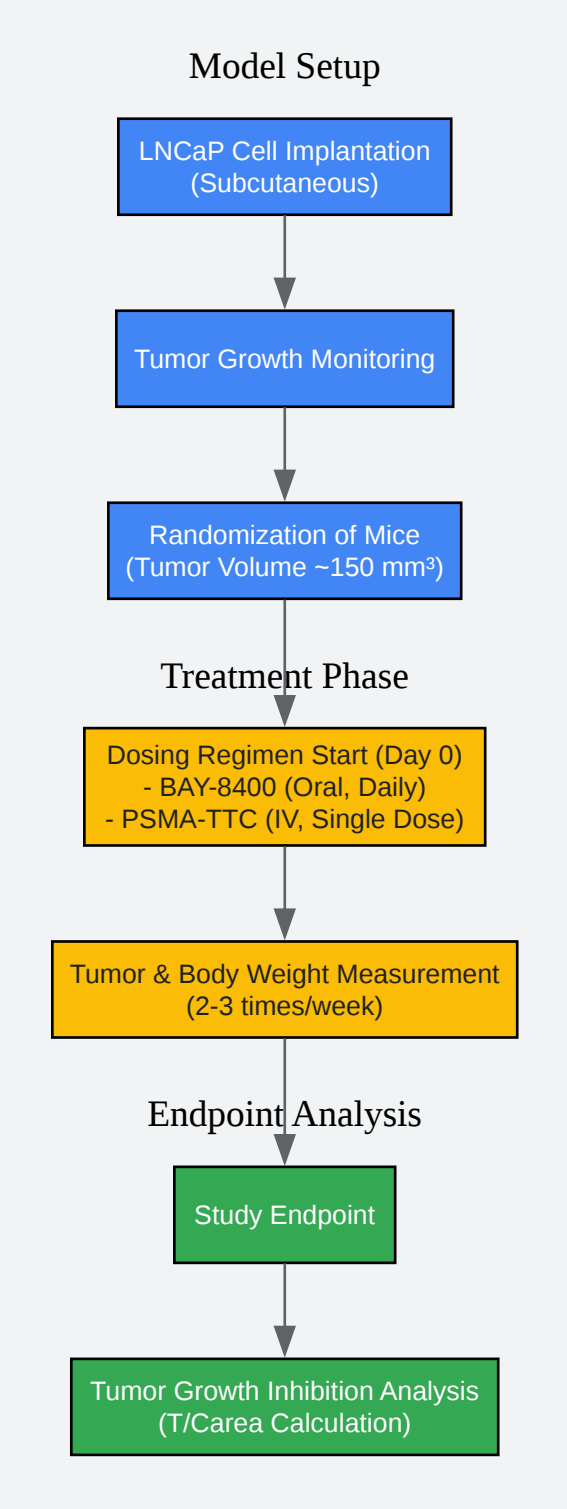

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Caption: Experimental workflow for the in vivo efficacy study of **BAY-8400**.

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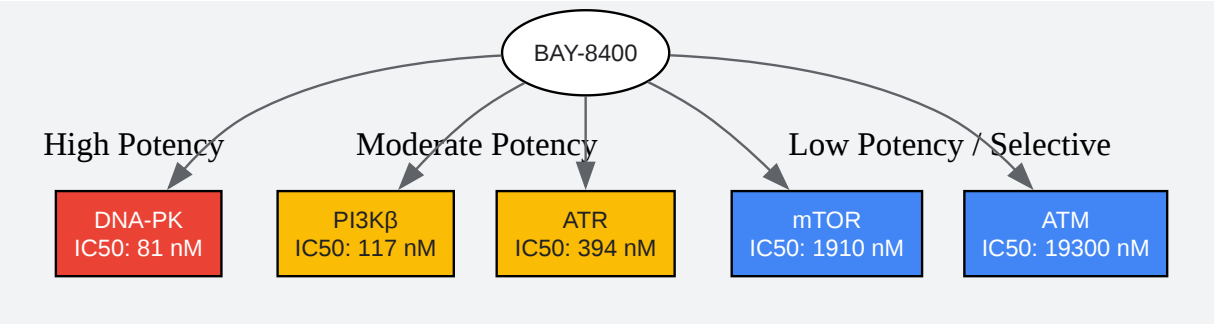

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Caption: Kinase selectivity profile of **BAY-8400**.

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